

Application Notes and Protocols: Single-Crystal X-ray Diffraction of γ -P₄S₆

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Compound of Interest

Compound Name: *Tetraphosphorus hexasulfide*

CAS No.: 12165-71-8

Cat. No.: B13745174

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the single-crystal X-ray diffraction analysis of γ -P₄S₆, a phosphorus sulfide cage molecule. The following sections outline the crystallographic data, experimental protocols for synthesis and crystal structure determination, and a visual representation of the experimental workflow. This information is critical for understanding the three-dimensional structure of γ -P₄S₆, which is essential for applications in materials science and drug development where phosphorus-sulfur compounds may play a role.

Crystallographic Data Summary

The crystal and molecular structure of γ -P₄S₆ was determined by single-crystal X-ray diffraction.^[1] The compound crystallizes in the monoclinic space group P2₁/m.^[1] The structure is composed of cage-like P₄S₆ molecules with C_s symmetry.^[1] Key crystallographic data are summarized in the tables below for clear comparison.

Table 1: Crystal Data and Structure Refinement for γ -P₄S₆

Parameter	Value
Empirical Formula	P ₄ S ₆
Formula Weight	316.32 g/mol
Temperature	293(2) K
Wavelength	0.71073 Å
Crystal System	Monoclinic
Space Group	P2 ₁ /m (No. 11)
Unit Cell Dimensions	
a	6.627(3) Å
b	10.504(7) Å
c	6.878(3) Å
β	90.18(4)°
Volume	478.8(4) Å ³
Z	2
Calculated Density	2.194 g/cm ³

Table 2: Selected Bond Lengths and Angles for γ-P₄S₆

Bond	Length (Å)	Angle	Degrees (°)
P1-S1	2.103(4)	S1-P1-S2	102.1(2)
P1-S2	2.108(4)	S1-P1-S3	101.8(2)
P1-S3	2.096(4)	S2-P1-S3	103.5(2)
P2-S1	2.091(5)	S1-P2-S4	101.9(2)
P2-S4	2.124(4)	S1-P2-P3	103.2(2)
P2-P3	2.229(4)	S4-P2-P3	100.9(2)
P3-S3	2.091(5)	S3-P3-S5	101.9(2)
P3-S5	2.124(4)	S3-P3-P2	103.2(2)
P4-S2	2.096(4)	S2-P4-S4	100.3(2)
P4-S4	2.115(4)	S2-P4-S5	100.3(2)
P4-S5	2.115(4)	S4-P4-S5	98.0(2)

Experimental Protocols

Synthesis of γ -P₄S₆ Single Crystals

The synthesis of γ -P₄S₆ has been reported to occur as a product in the oxidation of phosphorus by sulfur at temperatures below 100 °C and in the sulfurization of α -P₄S₅ by triphenylarsenic sulfide.^[1] For the purpose of obtaining single crystals suitable for X-ray diffraction, a common method involves the slow cooling of a saturated solution or sublimation.

Protocol:

- **Reactant Preparation:** Stoichiometric amounts of red phosphorus and elemental sulfur are typically used as starting materials.
- **Reaction:** The reactants are heated in a sealed, evacuated ampoule. The temperature is carefully controlled to remain below 100 °C to favor the formation of the γ -isomer.

- **Purification:** The crude product is purified by sublimation or recrystallization from a suitable solvent, such as carbon disulfide.
- **Crystal Growth:** Single crystals are grown by slow evaporation of the solvent from a saturated solution of the purified γ -P₄S₆ at room temperature. Alternatively, single crystals can be obtained by slow sublimation in a temperature gradient.

Single-Crystal X-ray Diffraction

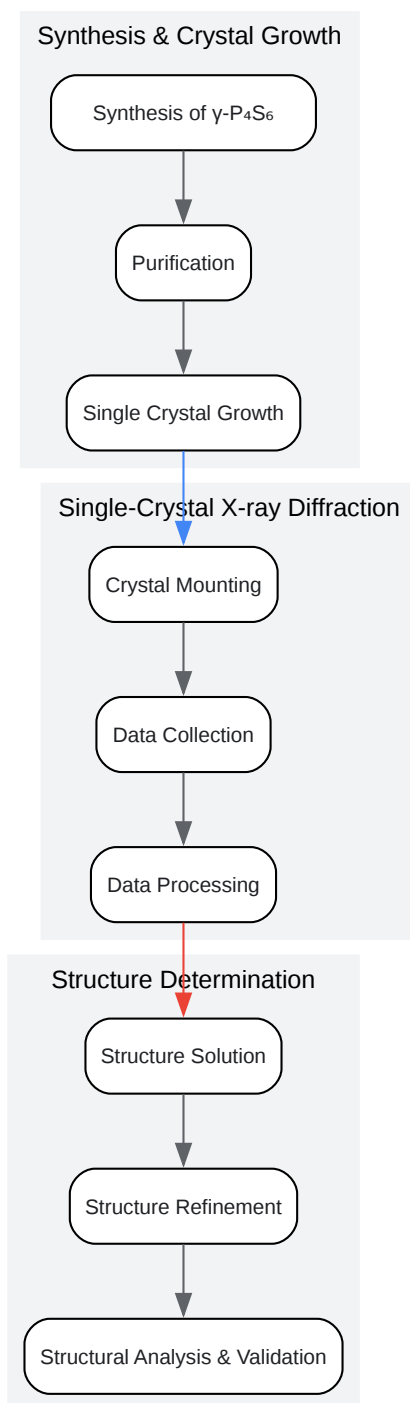
The determination of the crystal structure of γ -P₄S₆ is achieved through single-crystal X-ray diffraction. This non-destructive technique provides precise information about the unit cell dimensions, bond lengths, bond angles, and overall molecular geometry.[2][3]

Protocol:

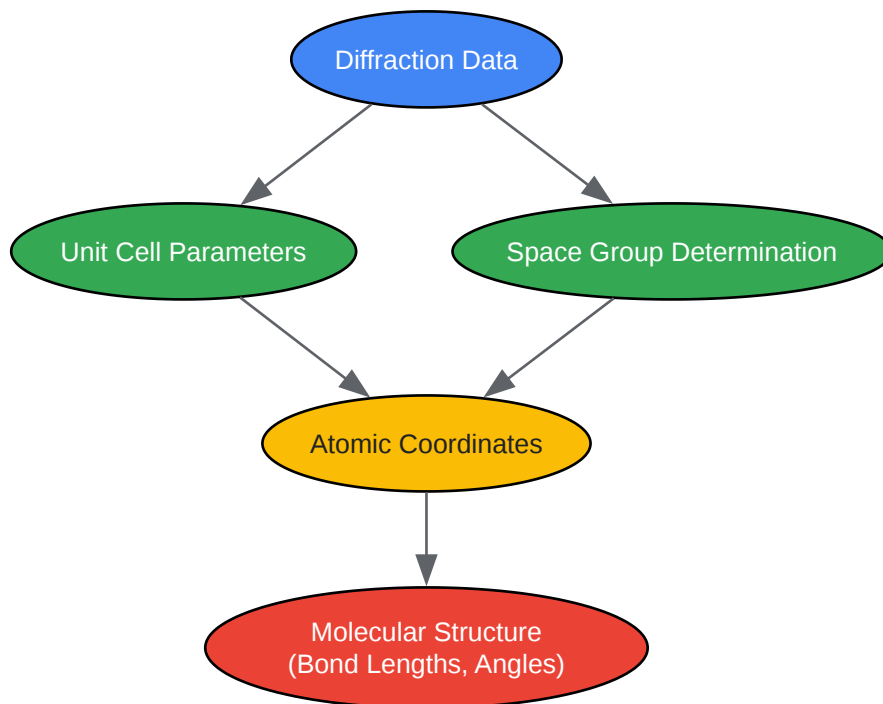
- **Crystal Selection and Mounting:** A suitable single crystal of γ -P₄S₆ is selected under a microscope. The crystal should have well-defined faces and be free of visible defects. The selected crystal is mounted on a goniometer head using a cryo-loop or a glass fiber with a minimal amount of adhesive.[4]
- **Data Collection:** The mounted crystal is placed on a diffractometer equipped with a suitable X-ray source (e.g., Mo-K α radiation) and a detector.[4] The crystal is cooled to a low temperature (e.g., 100 K or 293 K) to minimize thermal vibrations. A series of diffraction images are collected by rotating the crystal in the X-ray beam.
- **Data Processing:** The collected diffraction data are processed to determine the unit cell parameters and to integrate the intensities of the diffraction spots. This step involves indexing the reflections and applying corrections for factors such as absorption and polarization.
- **Structure Solution and Refinement:** The crystal structure is solved using direct methods or Patterson methods to determine the initial positions of the atoms. The atomic positions and thermal parameters are then refined using least-squares methods to achieve the best possible fit between the observed and calculated diffraction patterns.[4]

Workflow and Pathway Visualization

The following diagrams illustrate the logical workflow of the experimental process and the molecular structure determination.

Experimental Workflow for γ -P₄S₆ Structure Determination

Logical Relationship in Structure Determination



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